

Application Notes and Protocols: Fluorescence Polarization Assay for LI71-LIN28 Binding

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Compound of Interest

Compound Name: LIN28 inhibitor LI71

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Introduction

LIN28 is an RNA-binding protein that plays a critical role in developmental timing, pluripotency, and oncogenesis by inhibiting the maturation of the let-7 family of microRNAs.[1][2] This regulation is primarily achieved through the binding of LIN28 to the precursor of let-7 (pre-let-7), preventing its processing by the Dicer enzyme.[2][3] The LIN28 protein has two key RNA-binding domains: a cold-shock domain (CSD) and a zinc-knuckle domain (ZKD), both of which are crucial for its interaction with pre-let-7.[2][4]

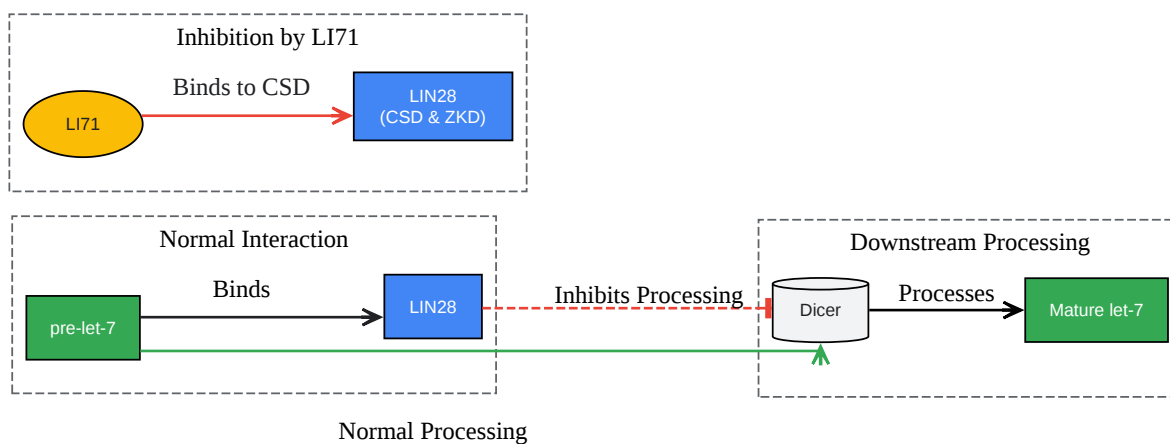
The small molecule LI71 has been identified as an inhibitor of the LIN28-let-7 interaction.[1][5] Mechanistic studies have revealed that LI71 directly targets the CSD of LIN28, competing for the RNA binding site.[4][6] This targeted inhibition restores the processing of let-7, leading to the suppression of LIN28's oncogenic functions.[1][7]

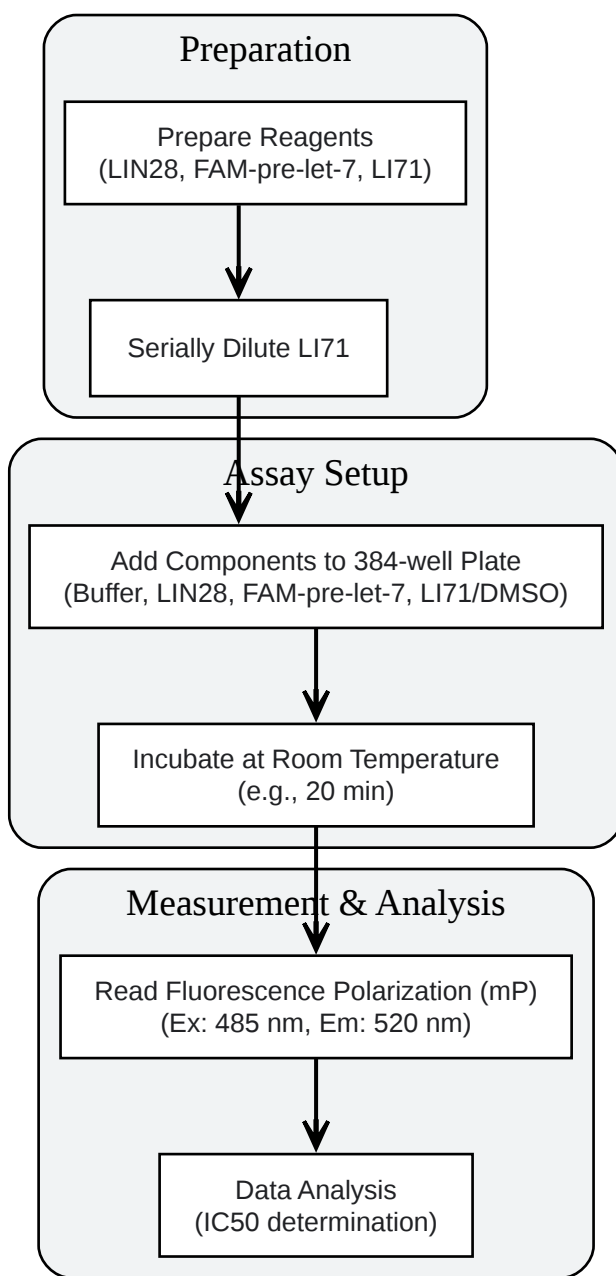
Fluorescence Polarization (FP) has emerged as a robust, high-throughput method to study the LIN28-let-7 interaction and to screen for inhibitors like LI71.[1][8] This technique measures the change in the polarization of fluorescent light emitted from a labeled molecule. A small, fluorescently labeled RNA (like pre-let-7) tumbles rapidly in solution, resulting in low polarization. Upon binding to a larger protein (like LIN28), the tumbling rate of the complex slows down, leading to an increase in polarization.[9] Small molecule inhibitors that disrupt this interaction will cause a decrease in polarization, providing a quantitative measure of their inhibitory activity.

These application notes provide a detailed protocol for a competitive Fluorescence Polarization assay to characterize the binding of LI71 to LIN28 and to determine its inhibitory potency.

Signaling Pathway and Assay Principle

The LIN28/let-7 signaling pathway is a critical regulator of cellular processes. The binding of LI71 to the CSD of LIN28 disrupts its interaction with pre-let-7, leading to the maturation of let-7 and subsequent downstream effects.





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